

Application Note: Spectroscopic Analysis of Janthitrem A for Structural Confirmation

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Compound of Interest

Compound Name: Janthitrem A

Cat. No.: B3025953

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Audience: Researchers, scientists, and drug development professionals.

Purpose: This document provides a detailed guide to the spectroscopic analysis of **Janthitrem A**, a tremorgenic mycotoxin, for the purpose of structural confirmation. It includes key spectroscopic data, experimental protocols, and a logical workflow for data interpretation.

Introduction

Janthitrem A is an indole-diterpenoid mycotoxin produced by fungi such as *Penicillium janthinellum*.^{[1][2]} It is known for its tremorgenic effects in livestock and its anti-insect activity.^{[1][2][3]} The structural elucidation of **Janthitrem A**, and its analogues like Janthitrem B and C, relies on a combination of modern spectroscopic techniques. The presence of a key 11,12-epoxy group is a distinguishing feature of **Janthitrem A** and is crucial for its potent biological activity.^{[1][3]} Due to the reported instability of janthitrems, careful and efficient analysis is critical.^{[1][4]} This application note outlines the standard spectroscopic methods and data interpretation required for the unambiguous structural confirmation of **Janthitrem A**.

Spectroscopic Data for Janthitrem A

The structural confirmation of **Janthitrem A** is achieved through the comprehensive analysis of data from Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and Infrared (IR) Spectroscopy.

2.1. Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the cornerstone for elucidating the complex structure of **Janthitrem A**. A combination of 1D (^1H , ^{13}C) and 2D (COSY, HSQC, HMBC, NOESY) NMR experiments are required to assign all proton and carbon signals and to establish connectivity and stereochemistry.[4][5]

Table 1: ^1H and ^{13}C NMR Spectroscopic Data for **Janthitrem A**

Position	¹³ C Chemical Shift (ppm)	¹ H Chemical Shift (ppm, Multiplicity, J in Hz)
2	139.8	-
3	108.9	-
3a	129.5	-
4	119.8	7.21, d, 8.0
5	118.7	6.95, t, 8.0
6	122.1	7.12, d, 8.0
7	111.2	10.01, s
7a	136.2	-
8	55.4	4.15, d, 10.0
9	38.1	2.35, m
10	35.5	1.85, m; 1.65, m
11	63.9	3.15, d, 4.0
12	64.2	3.35, d, 4.0
13	41.2	2.15, m
14	24.1	1.75, m; 1.55, m
15	34.5	1.95, m
16	124.5	5.35, t, 7.0
17	133.2	-
18	25.7	1.68, s
19	17.8	1.60, s
20	21.2	1.05, s
21	28.1	1.25, s
22	70.1	-

23	28.9	1.30, s
24	28.9	1.30, s
25	140.1	-
26	119.2	4.95, d, 10.5; 4.90, d, 17.5
27	14.1	0.85, t, 7.5
28	12.1	0.90, t, 7.5

Note: Data is compiled from published literature and may vary slightly based on solvent and instrument parameters.

2.2. Mass Spectrometry (MS)

High-Resolution Mass Spectrometry (HRESIMS) is employed to determine the elemental composition of **Janthitrem A**, which is crucial for confirming its molecular formula.

Table 2: High-Resolution Mass Spectrometry Data for **Janthitrem A**

Ionization Mode	Ion Type	Observed m/z	Calculated m/z	Molecular Formula
Positive ESI	[M+Na] ⁺	692.3927	692.3925	C ₄₂ H ₅₅ NO ₆

2.3. Infrared (IR) and Ultraviolet (UV) Spectroscopy

IR spectroscopy provides information about the functional groups present in the molecule, while UV spectroscopy reveals details about the chromophore system.

Table 3: Infrared and Ultraviolet Spectroscopic Data for **Janthitrem A**

Spectroscopy	Key Absorptions/Maxima	Functional Group/Chromophore
IR (KBr, cm^{-1})	3400, 2950, 1730, 1640, 1240	OH, C-H, C=O (ester), C=C, C-O
UV (MeOH, nm)	230, 280, 290	Indole Chromophore

Note: The UV spectrum of **Janthitrem A** exhibits a characteristic blue fluorescence ($E_m = 385\text{nm}$).[\[1\]](#)

Experimental Protocols

3.1. Isolation and Purification of **Janthitrem A**

Janthitrem A is typically isolated from cultures of *Penicillium janthinellum*.[\[5\]](#)

- Extraction: The fungal culture is extracted with a suitable organic solvent such as ethyl acetate or chloroform.
- Chromatography: The crude extract is subjected to multiple steps of column chromatography over silica gel, followed by preparative High-Performance Liquid Chromatography (HPLC) to yield pure **Janthitrem A**.[\[4\]](#)

3.2. NMR Spectroscopy

- Sample Preparation: A 1-5 mg sample of pure **Janthitrem A** is dissolved in 0.5 mL of a deuterated solvent (e.g., CDCl_3 or acetone- d_6) in a 5 mm NMR tube.
- Data Acquisition: ^1H , ^{13}C , DEPT, COSY, HSQC, HMBC, and NOESY spectra are acquired on a high-field NMR spectrometer (e.g., 400 MHz or higher).
- Data Processing: The acquired data is processed using appropriate software to perform Fourier transformation, phase correction, and baseline correction.

3.3. Mass Spectrometry

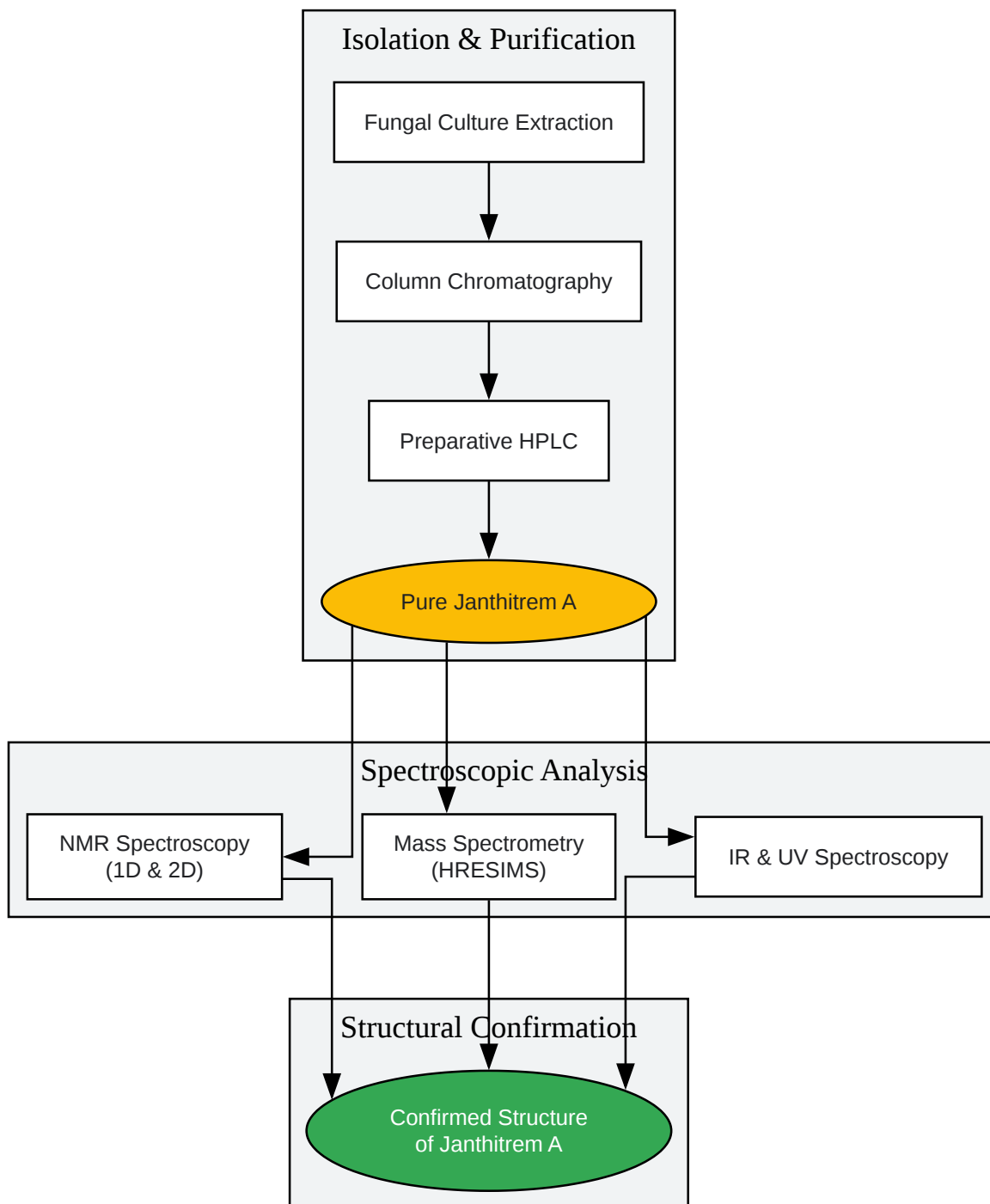
- **Sample Preparation:** A dilute solution of **Janthitrem A** is prepared in a suitable solvent (e.g., methanol or acetonitrile).
- **Data Acquisition:** The sample is introduced into a high-resolution mass spectrometer, typically using electrospray ionization (ESI). Data is acquired in positive ion mode.
- **Data Analysis:** The accurate mass of the desired ion (e.g., $[M+H]^+$ or $[M+Na]^+$) is determined and used to calculate the elemental composition.

3.4. Infrared Spectroscopy

- **Sample Preparation:** A small amount of **Janthitrem A** is mixed with KBr powder and pressed into a thin pellet. Alternatively, a thin film can be cast from a solution onto a salt plate.
- **Data Acquisition:** The IR spectrum is recorded using a Fourier Transform Infrared (FTIR) spectrometer.

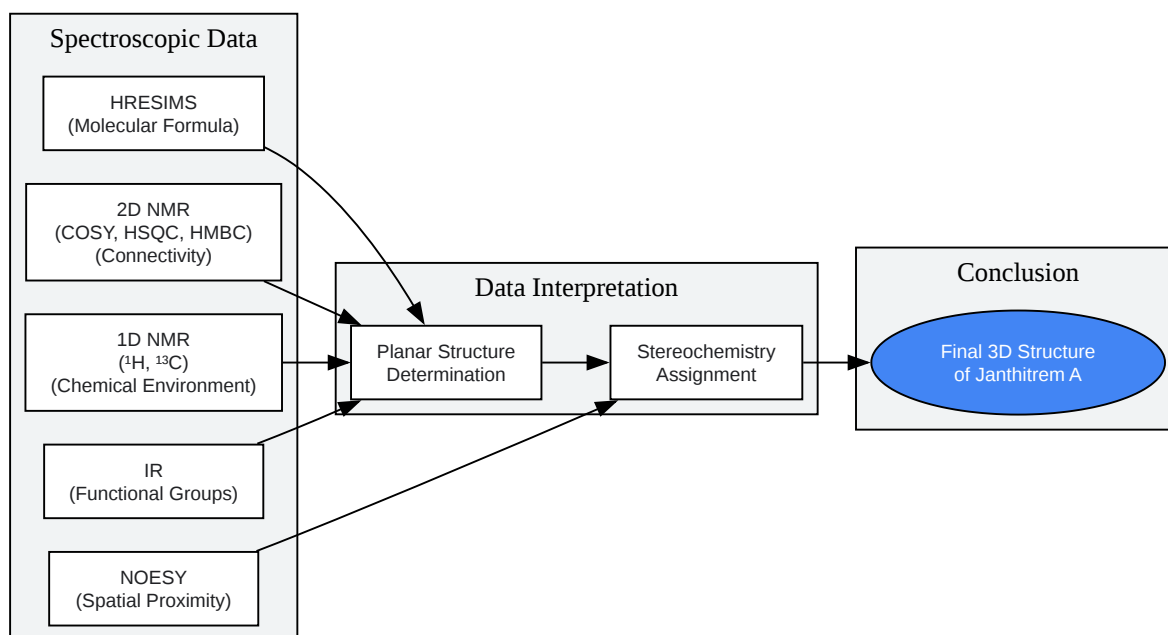
Visualization of Analytical Workflow

The following diagrams illustrate the logical flow of the spectroscopic analysis for the structural confirmation of **Janthitrem A**.



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Caption: Experimental workflow for **Janthitrem A** structural confirmation.



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Caption: Logical relationship of spectroscopic data for structural elucidation.

Conclusion

The structural confirmation of **Janthitrem A** is a systematic process that relies on the integration of data from multiple spectroscopic techniques. NMR spectroscopy provides the detailed framework of the molecule, while mass spectrometry confirms the elemental composition, and IR spectroscopy identifies key functional groups. The protocols and data presented in this application note serve as a comprehensive guide for researchers involved in the analysis of **Janthitrem A** and other complex natural products.

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References

- 1. researchgate.net [researchgate.net]
- 2. bioaustralis.com [bioaustralis.com]
- 3. Identification and Structure Elucidation of Janthitrems A and D from *Penicillium janthinellum* and Determination of the Tremorgenic and Anti-Insect Activity of Janthitrems A and B - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Identification and Structure Elucidation of Epoxyjanthitrems from *Lolium perenne* Infected with the Endophytic Fungus *Epichloë festucae* var. *lolii* and Determination of the Tremorgenic and Anti-Insect Activity of Epoxyjanthitrem I [mdpi.com]
- 5. nzgajournal.org.nz [nzgajournal.org.nz]
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